

Application Note: HPLC-UV Analysis of Undecyl Methanesulfonate

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Compound of Interest

Compound Name: Undecyl methanesulfonate

Cat. No.: B15552531

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Abstract

Undecyl methanesulfonate, a potential genotoxic impurity (PGI), requires sensitive and reliable analytical methods for its detection and quantification in pharmaceutical substances. Due to the lack of a significant UV chromophore in its structure, direct analysis by High-Performance Liquid Chromatography with Ultraviolet (HPLC-UV) detection is not feasible. This application note details a robust and sensitive method for the analysis of **undecyl methanesulfonate** following a pre-column derivatization step. This derivatization introduces a UV-active functional group, enabling highly sensitive detection by HPLC-UV. The method is based on established principles for the analysis of other alkyl methanesulfonates, which are known PGIs.

Introduction

Genotoxic impurities in active pharmaceutical ingredients (APIs) are a major concern for regulatory agencies and pharmaceutical manufacturers due to their potential to cause DNA damage and carcinogenesis, even at trace levels.^[1] The International Council for Harmonisation (ICH) M7 guideline provides a framework for the assessment and control of mutagenic impurities to limit potential carcinogenic risk.^[1] Alkyl methanesulfonates are a class

of potential genotoxic impurities that can be formed during synthetic processes involving methanesulfonic acid.

Undecyl methanesulfonate lacks a chromophore, making its direct detection by HPLC-UV challenging.[1][2] To overcome this, a derivatization strategy is employed to attach a UV-absorbing molecule to the analyte. This application note provides a detailed protocol for the derivatization of **undecyl methanesulfonate** followed by its quantification using a reversed-phase HPLC-UV method.

Experimental Protocol

Materials and Reagents

- **Undecyl Methanesulfonate** standard
- Sodium Dibenzyldithiocarbamate (Derivatization Agent)
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Ammonium Acetate
- Sodium Hydroxide
- Active Pharmaceutical Ingredient (API) sample

Instrumentation and Chromatographic Conditions

- HPLC System: A standard HPLC system with a UV detector.
- Column: C18 column (e.g., 250 mm x 4.6 mm, 5 μ m)
- Mobile Phase A: 5 mmol/L Ammonium Acetate in Water
- Mobile Phase B: Acetonitrile
- Gradient Program:

- 0-16 min: 60% B
- 16-21 min: 60% to 80% B
- 21-26 min: 80% B
- 26-27 min: 80% to 60% B
- 27-34 min: 60% B
- Flow Rate: 1.0 mL/min
- Column Temperature: 30°C
- Injection Volume: 20 µL
- UV Detection Wavelength: 277 nm[3][4]

Standard and Sample Preparation

3.1. Standard Solution Preparation

- Prepare a stock solution of **Undecyl Methanesulfonate** in acetonitrile.
- Perform serial dilutions to prepare working standard solutions at desired concentrations.

3.2. Derivatization Procedure

- To a 5 mL volumetric flask, add an appropriate aliquot of the standard solution or a precisely weighed amount of the API sample (e.g., 250 mg).[1][3]
- Add 3 mL of the derivatizing reagent solution (e.g., sodium dibenzylthiocarbamate in acetonitrile).[1]
- Add 0.5 mL of 40 mg/mL sodium hydroxide solution to adjust the pH.[1]
- Dilute to the mark with acetonitrile.
- Shake the flask well and heat at 80°C in a water bath for 1-2 hours.[1][3][4]

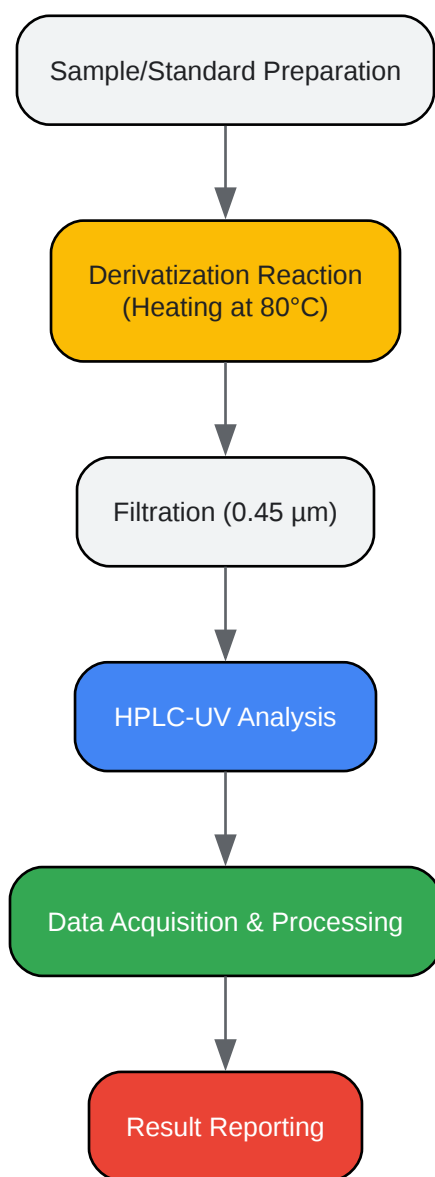
- Cool the solution to room temperature.
- Filter the solution through a 0.45 μm membrane filter before injection into the HPLC system.

[1]

3.3. Blank Solution

Prepare a blank solution by following the derivatization procedure without the addition of the **undecyl methanesulfonate** standard or API sample.

Experimental Workflow



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Caption: Workflow for HPLC-UV analysis of **Undecyl Methanesulfonate**.

Quantitative Data Summary

The following table summarizes typical performance characteristics for the analysis of alkyl methanesulfonates using a derivatization-based HPLC-UV method. These values can be used as a benchmark for the method validation of **undecyl methanesulfonate** analysis.

Parameter	Typical Value
Linearity (r^2)	> 0.999[3]
Limit of Detection (LOD)	~0.01 µg/mL[4]
Limit of Quantitation (LOQ)	~0.03 - 0.6 ppm[2][3][4]
Recovery	80 - 115%[3]
Precision (%RSD)	< 5.0%[3]

Results and Discussion

The derivatization reaction successfully attaches a chromophore to **undecyl methanesulfonate**, allowing for its sensitive detection by the UV detector. The described HPLC method provides good separation of the derivatized analyte from the derivatizing agent and other potential impurities. The method's performance should be validated according to ICH Q2(R1) guidelines, including specificity, linearity, range, accuracy, precision, and robustness.

Conclusion

The presented application note outlines a comprehensive and effective HPLC-UV method for the quantitative analysis of **undecyl methanesulfonate** in pharmaceutical samples. The pre-column derivatization approach overcomes the inherent challenge of detecting this non-UV active compound. This method is sensitive, specific, and can be readily implemented in quality control laboratories for the monitoring of this potential genotoxic impurity.

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